

# Essential Safety and Logistical Information for Handling Chloroguanabenz Acetate

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## Compound of Interest

Compound Name: Chloroguanabenz acetate

Cat. No.: B1192500

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Chloroguanabenz acetate**, including personal protective equipment (PPE), emergency procedures, and disposal plans.

Chemical Identifier:

- Name: **Chloroguanabenz acetate**
- Synonyms: Guanabenz Acetate, 1-[(E)-2,3,6-Trichlorophenylmethyleneamino]guanidine[1]
- CAS Number: 23256-50-0[2]

Hazard Summary: **Chloroguanabenz acetate** is a hazardous substance that requires careful handling. Key hazards include:

- Toxic if swallowed.[2]
- Causes serious eye damage.
- Suspected of causing cancer.
- May damage fertility or the unborn child.
- May cause harm to breast-fed children.

- Causes damage to organs through prolonged or repeated exposure (Central nervous system, Blood, Immune system, Kidney).
- Very toxic to aquatic life with long-lasting effects.
- Corrosive to the respiratory tract.

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure risk.

Protection Type	Recommended Equipment	Specification/Standard
Eye/Face Protection	Safety glasses with side-shields, or goggles.	Conforming to EN166 or equivalent.
Skin Protection	Chemical-resistant, impervious gloves.	Full contact: Butyl rubber (0.3 mm); Splash contact: Nitrile rubber (0.11 mm).
Protective clothing.	---	
Respiratory Protection	Required when dusts are generated.	P3 (EN 143) particle filter.
Hand Protection	Handle with gloves.	Gloves must be inspected prior to use.

## Emergency Procedures

Immediate and appropriate response to accidental exposure is critical.

Exposure Scenario	First Aid Measures
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <sup>[2]</sup> Immediately call an ophthalmologist.
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <sup>[2]</sup>

## Operational and Disposal Plans

### Handling and Storage:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Keep container tightly closed in a dry and well-ventilated place.
- Store locked up.<sup>[2]</sup>
- Recommended storage temperature: Long-term at -20°C, short-term at +4°C.<sup>[1]</sup>

### Spill Management: In the event of a spill, follow these steps:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.

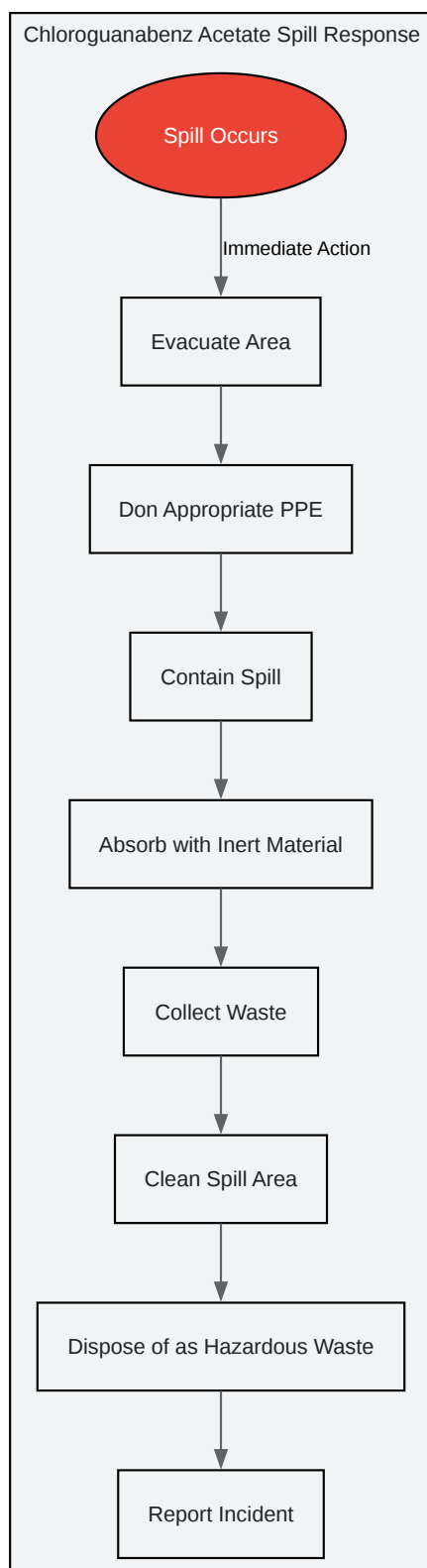
- Contain: Prevent further spread of the material. Do not let product enter drains.
- Absorb: Take up with inert absorbent material and dispose of as hazardous waste.
- Clean: Clean the affected area thoroughly.
- Dispose: Dispose of waste in accordance with local regulations.

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[3]
- Product and contaminated packaging should be disposed of as hazardous waste.

## Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural flow for safely managing a **Chloroguanabenz acetate** spill.



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Caption: Workflow for handling a **Chloroguanabenz acetate** spill.

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## References

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